

# Application Notes and Protocols: Antimony Phosphate in Novel Flame Retardant Formulations

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## Compound of Interest

Compound Name: Antimony(3+) phosphate

Cat. No.: B079746

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## Introduction

Antimony compounds, particularly antimony trioxide ( $\text{Sb}_2\text{O}_3$ ), are renowned synergistic agents in flame retardant formulations. While not typically used alone, they significantly enhance the performance of other flame retardants, especially halogenated and phosphorus-based compounds. In the context of "antimony phosphate," it is important to note that the synergy often arises from the in-situ reaction between an antimony source (like  $\text{Sb}_2\text{O}_3$ ) and a phosphorus source (like ammonium polyphosphate, APP) during combustion. This interaction forms antimony phosphate species that contribute to the flame retardant mechanism. These formulations are crucial for improving the fire safety of various polymers, including epoxy resins, polypropylene, and polyurethane foams.

## Mechanism of Action

Antimony compounds exhibit a dual-phase flame retardant mechanism. In the gas phase, they interfere with the combustion cycle. In the condensed phase, they promote the formation of a protective char layer.

- **Gas Phase Inhibition:** During combustion, antimony trioxide reacts with phosphorus-based compounds and the decomposing polymer to form volatile antimony species. These species act as radical scavengers in the flame, interrupting the exothermic processes of combustion.

- **Condensed Phase Charring:** In the solid phase, antimony compounds can act as catalysts, promoting dehydration and cross-linking of the polymer matrix. This leads to the formation of a stable, insulating char layer that limits the release of flammable volatiles and shields the underlying material from heat.[\[1\]](#)[\[2\]](#)

The synergistic action between antimony and phosphorus compounds is key to their effectiveness. The phosphorus source acts as an acid source and a blowing agent, while the antimony compound facilitates the formation of a robust char.[\[2\]](#)[\[3\]](#)

## Experimental Data and Performance

The effectiveness of antimony-based flame retardant systems is evaluated using several standard tests, including the Limiting Oxygen Index (LOI), UL-94 vertical burning test, and cone calorimetry.

**Table 1: Flame Retardant Performance of Antimony Compounds in Polypropylene (PP)**

Formulation	LOI (%)	UL-94 Rating	Reference
PP + APP/PER	27.8	-	<a href="#">[2]</a> <a href="#">[3]</a>
PP + APP/PER + 2 wt% Sb <sub>2</sub> O <sub>3</sub>	36.6	V-0	<a href="#">[2]</a> <a href="#">[3]</a>

APP: Ammonium Polyphosphate, PER: Pentaerythritol

**Table 2: Flame Retardant Performance of Antimony Compounds in Epoxy Resin Coatings**

Formulation	LOI (%)	UL-94 Rating	Peak Heat Release Rate (PHRR) (kW/m <sup>2</sup> )	Total Heat Release (THR) (MJ/m <sup>2</sup> )	Reference
Epoxy/IFR	31.2	V-0	-	-	[1]
Epoxy/IFR + 2 wt% Sb <sub>2</sub> O <sub>3</sub>	31.9	V-0	Reduced	Reduced	[1]
Epoxy/IFR + 4 wt% Sb <sub>2</sub> O <sub>3</sub>	32.6	V-0	Reduced	Reduced	[1]

IFR: Intumescent Flame Retardant system containing modified ammonium polyphosphate.

**Table 3: Flame Retardant Performance of Antimony Compounds in Polyamide 6 (PA6)**

Formulation	LOI (vol%)	UL-94 Rating	Reference
PA6 + 8 wt% ADP + 2 wt% modified Sb <sub>2</sub> O <sub>3</sub>	33.8	V-0	[4]

ADP: Aluminum Diethylphosphate

## Experimental Protocols

### Protocol 1: Preparation of an Intumescent Flame Retardant Epoxy Coating

This protocol is based on the methodology described for enhancing the flame retardancy of epoxy resins.[1][5]

Materials:

- Epoxy Resin (e.g., Bisphenol A diglycidyl ether)

- Intumescent Flame Retardant (IFR) system (e.g., a 2:1 ratio of Modified Ammonium Polyphosphate (MAPP) to a Charring-Foaming Agent (CFA))
- Antimony Trioxide ( $\text{Sb}_2\text{O}_3$ )
- Curing Agent (e.g., Tri-ethylene tetra-amine, TETA)
- Substrate (e.g., Plywood pieces)
- High-speed disperser mixer
- Paintbrush

#### Procedure:

- Prepare the intumescent flame retardant (IFR) coating formulation by mixing the epoxy resin with the MAPP and CFA in a 2:1 ratio.
- Introduce  $\text{Sb}_2\text{O}_3$  as a synergistic agent at various weight percentages (e.g., 0 wt%, 2 wt%, 4 wt%).
- Homogeneously mix all constituents using a high-speed disperser mixer to prepare the final IFR coating formulations.
- Apply the prepared coatings onto pre-sized plywood pieces using a paintbrush at room temperature.
- Repeat the application process to achieve a desired coating thickness (e.g.,  $1.5 \pm 0.2$  mm).
- Add the curing agent (TETA) to the formulation before application.
- Allow the coated samples to dry for 48 hours at room temperature before testing.

## Protocol 2: Evaluation of Flame Retardancy

### 1. Limiting Oxygen Index (LOI):

- Prepare samples of the flame-retardant polymer with specific dimensions.

- Place the sample vertically in a glass chimney.
- Introduce a mixture of oxygen and nitrogen into the chimney from the bottom.
- Ignite the top of the sample.
- Determine the minimum oxygen concentration that just supports flaming combustion.

## 2. UL-94 Vertical Burning Test:

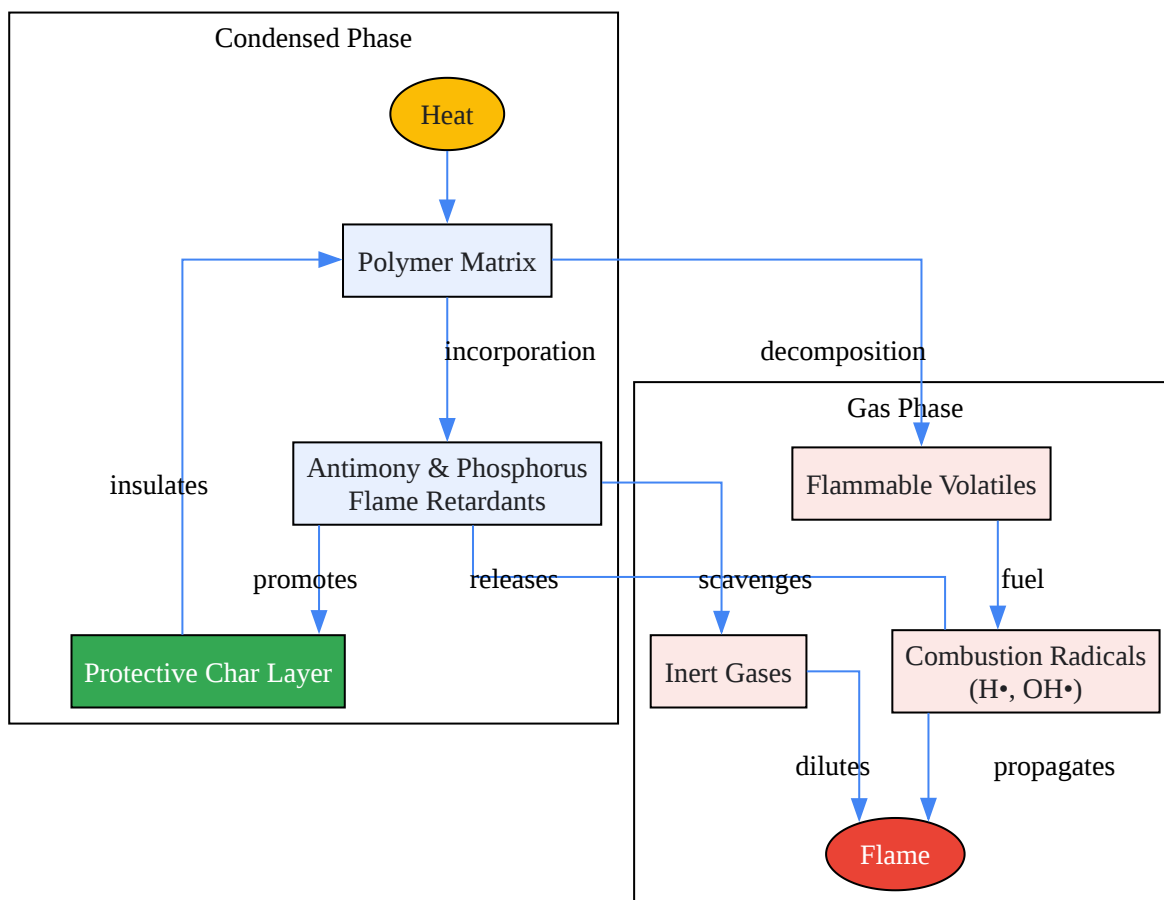
- Mount a rectangular test specimen vertically.
- Apply a flame to the bottom of the specimen for 10 seconds and then remove it.
- Record the afterflame time.
- Reapply the flame for another 10 seconds.
- Record the afterflame and afterglow times.
- Observe for any dripping of flaming particles that ignite a cotton patch placed below the specimen.
- Classify the material as V-0, V-1, or V-2 based on the burning characteristics.[\[1\]](#)[\[5\]](#)

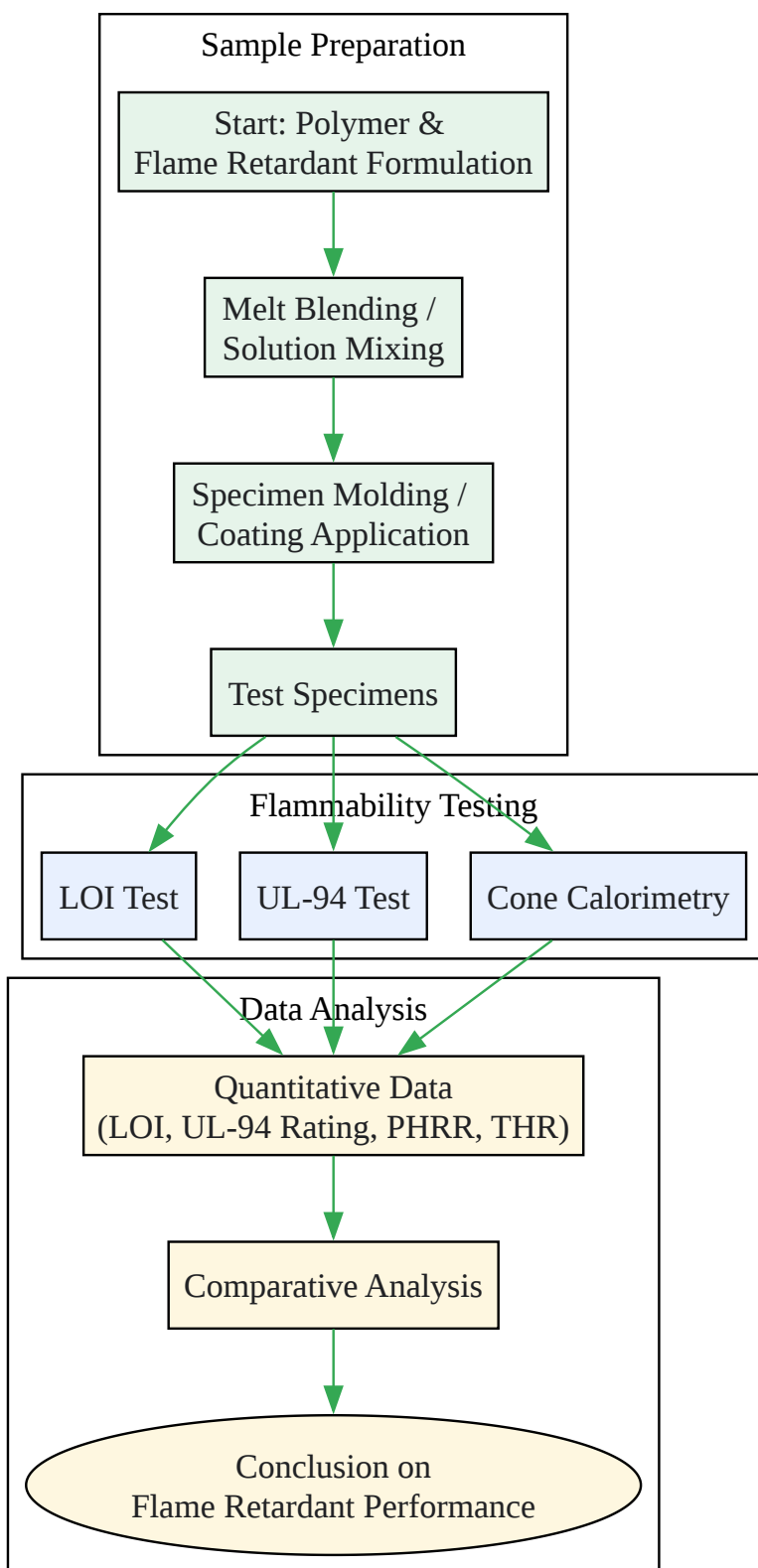
## 3. Cone Calorimetry:

- Expose a sample of the material to a specific heat flux in a conical heater.
- Measure the time to ignition, heat release rate (HRR), total heat released (THR), smoke production, and mass loss rate.[\[1\]](#)[\[5\]](#)[\[6\]](#) This test provides comprehensive data on the combustion behavior of the material.

# Visualizations

## Diagram 1: Synergistic Flame Retardant Mechanism





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